

# Technical Support Center: 4-(n-Butoxy)benzenesulfonyl chloride

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## Compound of Interest

Compound Name: 4-(n-Butoxy)benzenesulfonyl chloride

Cat. No.: B072264

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This guide provides researchers, scientists, and drug development professionals with essential information regarding the stability, storage, and handling of **4-(n-Butoxy)benzenesulfonyl chloride**.

## Frequently Asked Questions (FAQs)

**Q1:** What are the primary stability concerns for **4-(n-Butoxy)benzenesulfonyl chloride**?

**A1:** The main stability concern is its sensitivity to moisture.<sup>[1][2]</sup> **4-(n-Butoxy)benzenesulfonyl chloride** readily reacts with water in a process called hydrolysis, which leads to its decomposition.<sup>[3][4]</sup> It is also incompatible with strong oxidizing agents, strong bases, alcohols, and amines.<sup>[5]</sup>

**Q2:** What happens when **4-(n-Butoxy)benzenesulfonyl chloride** is exposed to water?

**A2:** Upon contact with water, it hydrolyzes to form 4-(n-Butoxy)benzenesulfonic acid and hydrogen chloride (HCl) gas.<sup>[3]</sup> This reaction degrades the starting material and can create a corrosive and hazardous environment due to the release of HCl. The reaction is generally vigorous.<sup>[5]</sup>

**Q3:** What are the ideal storage conditions for this compound?

A3: To ensure its stability, **4-(n-Butoxy)benzenesulfonyl chloride** should be stored in a tightly closed container in a dry, cool, and well-ventilated area.[5][6] It is highly recommended to store it under an inert atmosphere, such as nitrogen, to prevent contact with moisture.[1][5] The storage area should be designated for corrosive materials.[5][6]

Q4: Can I handle this compound on an open bench?

A4: No, it is not recommended. Due to its reactivity and potential to cause respiratory irritation, all handling should be performed in a well-ventilated area, preferably under a chemical fume hood.[5][6]

Q5: What are the signs of decomposition?

A5: Visual signs of decomposition can include a change in color or the presence of fumes (HCl gas) if exposed to moist air. A common indicator of hydrolysis is a decrease in the purity of the material over time, which can be confirmed by analytical methods like NMR or chromatography.

## Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Decreased yield in a reaction using the sulfonyl chloride.	The reagent may have degraded due to improper storage and exposure to moisture.	Confirm the purity of the 4-(n-Butoxy)benzenesulfonyl chloride using an appropriate analytical technique. If degraded, use a fresh, unopened bottle or repurify the material if possible. Ensure all future handling and storage are under strictly anhydrous conditions.
Pressure buildup in the storage container.	The container may have been contaminated with water, leading to hydrolysis and the formation of HCl gas.	Handle the container with extreme caution in a chemical fume hood. Slowly and carefully vent the container. Re-evaluate your storage and handling procedures to prevent moisture ingress.
Inconsistent reaction results.	The reagent's purity may be compromised, or it may be reacting with trace amounts of water in your solvents or other reagents.	Ensure all solvents and reagents are rigorously dried before use. Use a fresh bottle of 4-(n-Butoxy)benzenesulfonyl chloride and store it properly under an inert atmosphere.

## Data Presentation

### Physicochemical Properties of 4-(n-Butoxy)benzenesulfonyl chloride

Property	Value	Reference
Molecular Formula	$C_{10}H_{13}ClO_3S$	<a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Molecular Weight	248.73 g/mol	<a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Appearance	Colorless to light orange/yellow clear liquid	<a href="#">[2]</a> <a href="#">[10]</a>
Melting Point	19 °C	<a href="#">[2]</a>
Boiling Point	156 °C	<a href="#">[2]</a>
Key Hazards	Moisture sensitive, Corrosive, Causes severe skin burns and eye damage	<a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[11]</a>

## Incompatible Materials

Material Class	Consequence of Contact
Water	Reacts violently, causing hydrolysis to sulfonic acid and HCl gas. <a href="#">[3]</a> <a href="#">[5]</a>
Strong Oxidizing Agents	Potential for vigorous or explosive reactions.
Strong Bases	Can cause decomposition. <a href="#">[5]</a>
Alcohols & Amines	Reacts to form sulfonate esters and sulfonamides, respectively. <a href="#">[3]</a>

## Experimental Protocols

### Conceptual Protocol: Assessing Hydrolytic Stability

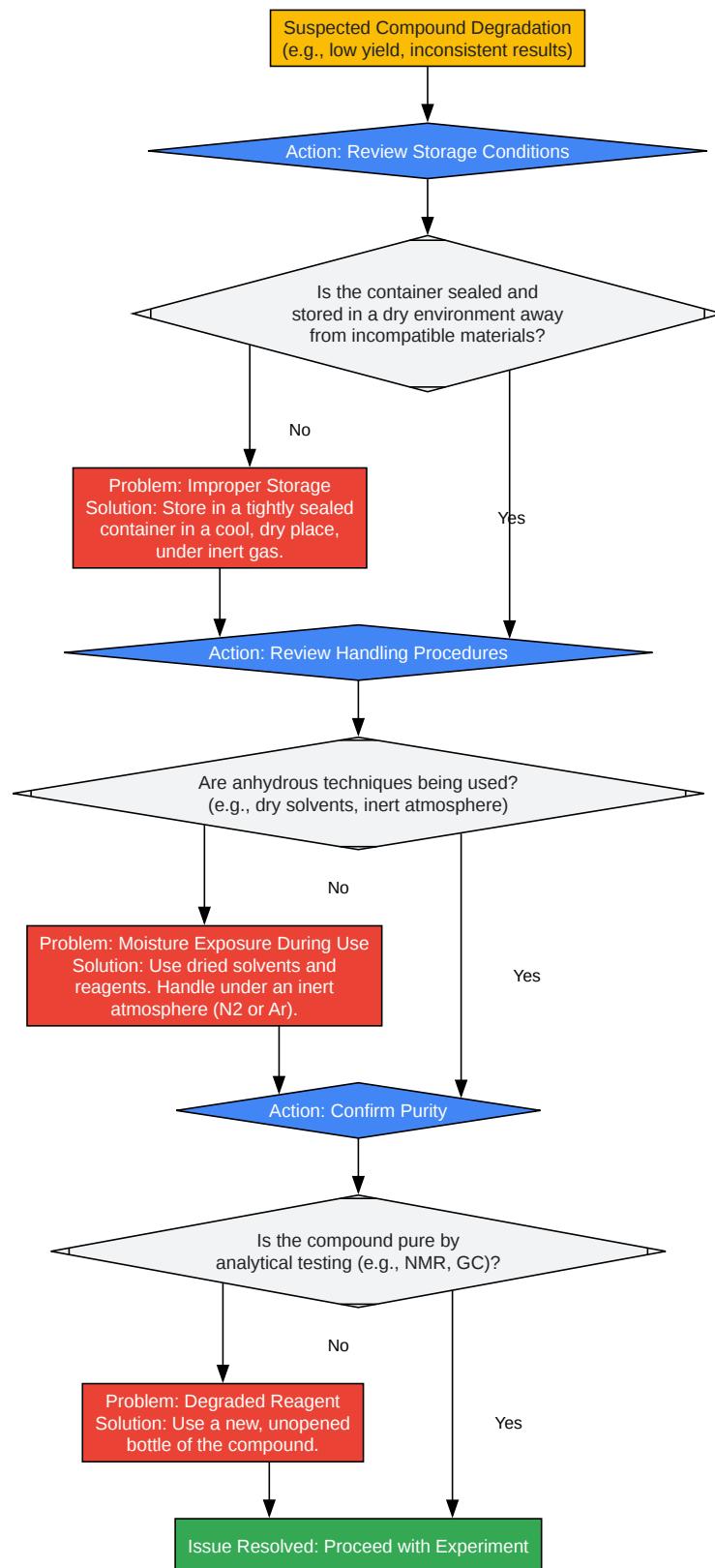
This protocol outlines a general method to evaluate the rate of hydrolysis of **4-(n-Butoxy)benzenesulfonyl chloride**.

- Preparation: In a controlled environment (e.g., a glovebox or under a dry inert atmosphere), prepare a stock solution of **4-(n-Butoxy)benzenesulfonyl chloride** in a dry, inert solvent

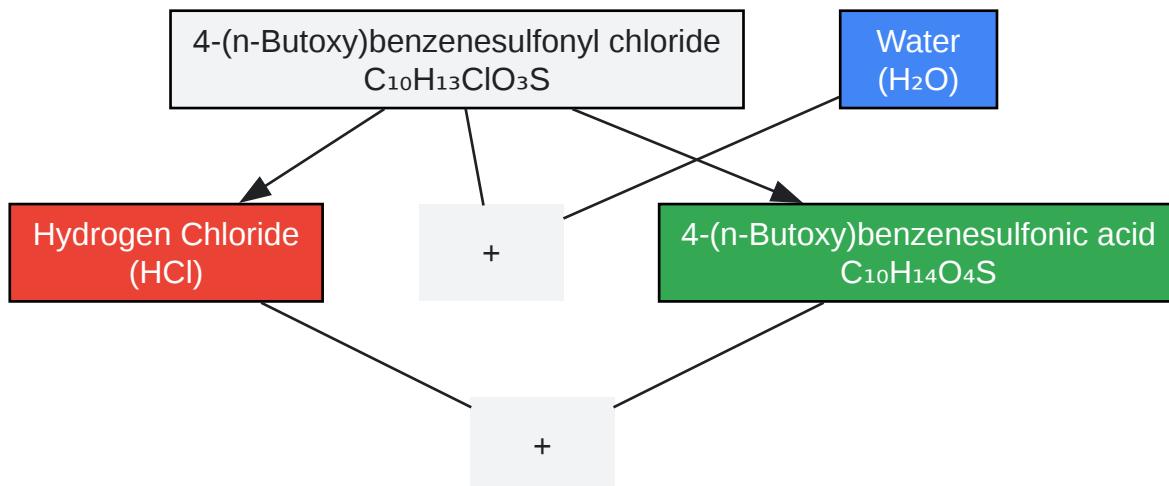
(e.g., acetonitrile).

- Reaction Setup: In a reaction vessel equipped with a stirrer and maintained at a constant temperature, add a known volume of a buffered aqueous solution or the solvent to be tested (e.g., water-saturated acetonitrile).
- Initiation: At time zero ( $t=0$ ), inject a small, precise volume of the sulfonyl chloride stock solution into the reaction vessel.
- Sampling: At predetermined time intervals, withdraw aliquots of the reaction mixture.
- Quenching: Immediately quench the reaction in the aliquot to stop further hydrolysis. This can be achieved by rapid dilution in a dry, aprotic solvent.
- Analysis: Analyze the quenched samples using a suitable analytical method such as HPLC or  $^1\text{H}$  NMR to determine the concentration of the remaining **4-(n-Butoxy)benzenesulfonyl chloride**.
- Data Analysis: Plot the concentration of the sulfonyl chloride versus time. The rate of hydrolysis can be determined from the slope of this curve.

## Visualizations

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Caption: Troubleshooting workflow for stability issues.

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